

# Introduction: The Synthetic Versatility of 3-Ethoxyacryloyl Chloride

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## Compound of Interest

Compound Name: 3-Ethoxyacryloyl chloride

CAS No.: 6191-99-7

Cat. No.: B1587152

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**3-Ethoxyacryloyl chloride**, a colorless to pale yellow liquid with a pungent odor, is a bifunctional reagent of significant interest in the chemical and pharmaceutical industries.<sup>[1]</sup> Its structure, featuring a reactive acyl chloride and an electron-rich  $\alpha,\beta$ -unsaturated ether system, makes it a valuable building block for constructing complex molecular architectures.<sup>[1]</sup> Notably, it serves as a key intermediate in the synthesis of pharmaceuticals, such as the anti-cancer drug Dasatinib, as well as in the manufacturing of agrochemicals and specialty polymers.<sup>[1][2]</sup>

Understanding the solubility of **3-Ethoxyacryloyl chloride** is paramount for its effective use. Proper solvent selection is critical for controlling reaction kinetics, ensuring homogeneity, and facilitating purification processes. However, its high reactivity, particularly its propensity for hydrolysis, presents unique challenges not encountered with more stable compounds.

## Physicochemical Properties

A summary of the key physical and chemical properties of **3-Ethoxyacryloyl chloride** is presented below. These properties are foundational to understanding its behavior in various solvent systems.

Property	Value	Source(s)
CAS Number	6191-99-7	[3][4]
Molecular Formula	C <sub>5</sub> H <sub>7</sub> ClO <sub>2</sub>	[3][5]
Molecular Weight	134.56 g/mol	[3][6]
Appearance	Colorless to light orange to yellow clear liquid	[1]
Boiling Point	75°C at 10 mmHg	[4]
Flash Point	25°C (77°F)	[6]
Storage Temperature	2-8°C, under inert atmosphere	[1][6]

## Theoretical Framework for Solubility

The principle of "like dissolves like" is the cornerstone for predicting solubility. The solubility of **3-Ethoxyacryloyl chloride** is dictated by its molecular structure and the intermolecular forces it can establish with a solvent.

## Molecular Structure and Polarity Analysis

**3-Ethoxyacryloyl chloride** possesses both polar and non-polar characteristics:

- **Polar Moieties:** The carbonyl group (C=O) and the carbon-chlorine bond (C-Cl) create significant dipole moments, making this region of the molecule polar. The ether linkage (-O-) also contributes to its polarity.
- **Non-polar Moieties:** The ethyl group (-CH<sub>2</sub>CH<sub>3</sub>) provides a degree of non-polar character.

Due to the strong dipoles of the acyl chloride and ether functionalities, **3-Ethoxyacryloyl chloride** is classified as a polar molecule. Therefore, it is predicted to be most soluble in polar aprotic solvents that can engage in dipole-dipole interactions without reacting with the acyl chloride group.

Diagram: Factors Influencing Solubility

Caption: Logical relationship between solute/solvent properties and solubility outcome.

## Qualitative Solubility Profile

While specific quantitative data is scarce in the literature, a qualitative solubility profile can be constructed based on chemical principles and general statements from safety and technical data sheets.<sup>[1]</sup>

Solvent Class	Representative Solvents	Predicted Solubility	Rationale and Remarks
Polar Aprotic	Dichloromethane (DCM), Tetrahydrofuran (THF), Ethyl Acetate, Acetone, Acetonitrile (MeCN)	Soluble to Freely Soluble	<p>These solvents have strong dipoles that can solvate the polar acyl chloride and ether groups. They lack acidic protons and are therefore unreactive, making them ideal for reactions and handling. A related compound, acryloyl chloride, is known to be soluble in acetone, chloroform, and THF. [7]</p>
Non-Polar Aprotic	Hexanes, Toluene, Diethyl Ether	Slightly Soluble to Soluble	<p>Solubility is driven by van der Waals interactions with the ethyl group and parts of the carbon backbone. Toluene and diethyl ether offer some polarity, enhancing solubility compared to purely aliphatic solvents like hexanes.</p>
Polar Protic	Water, Alcohols (Methanol, Ethanol)	Reactive (Not Soluble)	<p>Acyl chlorides react vigorously with protic solvents.[8] With water, it hydrolyzes to 3-ethoxyacrylic acid and hydrochloric acid.</p>

[8] With alcohols, it undergoes alcoholysis to form the corresponding ester. Therefore, these solvents are unsuitable for dissolving the compound for subsequent use.

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## Experimental Protocol for Solubility Determination

Determining the solubility of a reactive compound like **3-Ethoxyacryloyl chloride** requires meticulous technique to prevent its degradation. The following protocol is a self-validating system designed for this purpose, emphasizing anhydrous conditions.

### Safety Precautions:

- **3-Ethoxyacryloyl chloride** is corrosive, flammable, and a respiratory sensitizer.[3] All manipulations must be performed in a certified chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), a flame-resistant lab coat, and chemical splash goggles.[6][9]
- All glassware must be oven- or flame-dried immediately before use to remove any traces of water.
- The experiment should be conducted under an inert atmosphere (e.g., nitrogen or argon).

### Materials and Reagents:

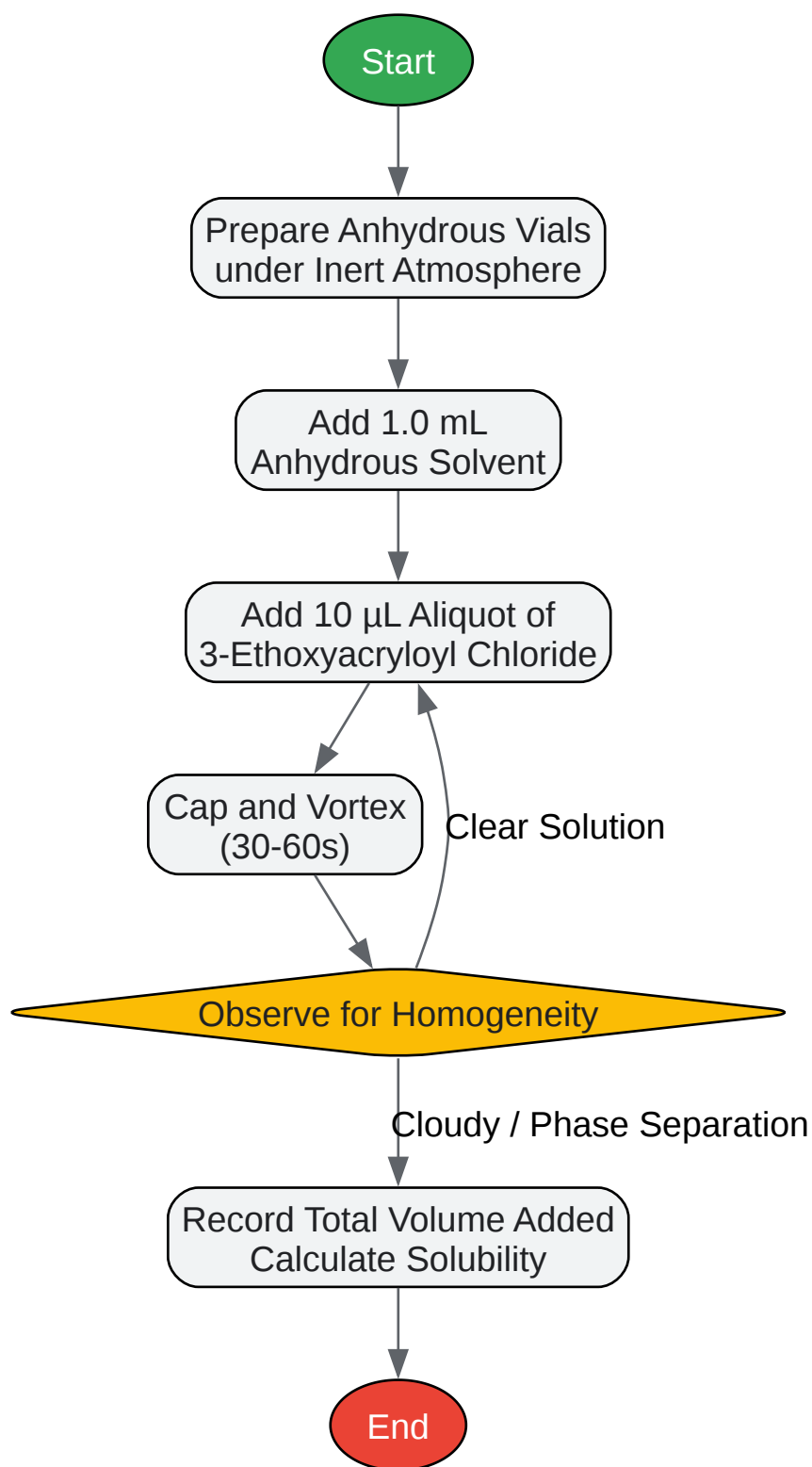
- **3-Ethoxyacryloyl chloride** (>90% purity)
- Anhydrous organic solvents (DCM, THF, Toluene, Hexane, etc.)
- Oven-dried vials with PTFE-lined caps

- Inert gas supply (Nitrogen or Argon) with manifold
- Calibrated micropipettes and gas-tight syringes

## Step-by-Step Methodology:

- Preparation: Arrange a series of oven-dried vials in a rack within the fume hood. Purge each vial with inert gas for 1-2 minutes.
- Solvent Addition: Using a calibrated micropipette, add a precise volume (e.g., 1.0 mL) of the first anhydrous solvent to be tested into a labeled vial. Seal the vial and allow it to thermally equilibrate to room temperature.
- Solute Addition (Titration Method): Using a gas-tight syringe, add a small, known volume (e.g., 10  $\mu$ L) of **3-Ethoxyacryloyl chloride** to the vial.
- Observation: Cap the vial securely and vortex for 30-60 seconds. Observe the solution against a dark background. If the solution is clear and homogenous, the compound is soluble at that concentration.
- Incremental Addition: Continue adding 10  $\mu$ L aliquots of the solute, vortexing and observing after each addition.
- Saturation Point: The point at which a persistent second phase (immiscible liquid droplets or cloudiness) appears, even after vigorous mixing, is the saturation point.
- Calculation: Calculate the solubility based on the total volume of solute added to the known volume of solvent. Convert to standard units (e.g., g/100 mL) using the density of **3-Ethoxyacryloyl chloride**.
- Repeat: Repeat steps 2-7 for each solvent to be tested.

Diagram: Experimental Workflow



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Caption: Step-wise workflow for determining the solubility of a reactive compound.

## Conclusion: Practical Implications for Drug Development

The solubility profile of **3-Ethoxyacryloyl chloride** is dominated by its high reactivity and polar nature. It is readily miscible with common polar aprotic solvents such as THF and Dichloromethane, which are ideal choices for conducting reactions due to their inertness. Conversely, protic solvents like water and alcohols are incompatible, leading to rapid degradation of the reagent. For professionals in drug development and organic synthesis, this understanding is crucial. Selecting an appropriate anhydrous, aprotic solvent is the first and most critical step in ensuring the success of synthetic transformations involving this versatile intermediate. The experimental protocol outlined herein provides a reliable framework for determining its solubility in novel solvent systems under safe and controlled conditions.

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